

Standard operating procedure for DM-01 solution preparation

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Compound of Interest

Compound Name: DM-01

Cat. No.: B10824665

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Application Notes and Protocols

Topic: Standard Operating Procedure for the Preparation of **DM-01** Investigational Drug Solution

Purpose

This document provides a detailed standard operating procedure (SOP) for the preparation of a 10 mM stock solution of the investigational drug **DM-01** in Dimethyl Sulfoxide (DMSO). This protocol is intended for use by trained researchers, scientists, and drug development professionals in a laboratory setting.

Scope

This SOP applies to all personnel involved in the handling and preparation of **DM-01** for in-vitro and in-vivo preclinical research studies. Adherence to this procedure is critical to ensure the accuracy, consistency, and safety of the prepared solutions.

Responsibilities

- **Laboratory Supervisor:** Responsible for ensuring that all personnel are trained on this SOP and that the necessary safety equipment and materials are available.
- **Researcher/Scientist:** Responsible for following this SOP accurately, documenting all steps, and reporting any deviations to the Laboratory Supervisor.

Safety Precautions

- **Personal Protective Equipment (PPE):** A certified laboratory coat, safety glasses with side shields, and nitrile gloves must be worn at all times when handling **DM-01** and DMSO.
- **Compound Handling:** **DM-01** is a potent investigational compound with unknown toxicity. Handle with extreme care in a certified chemical fume hood. Avoid inhalation of dust and direct contact with skin and eyes.
- **Solvent Handling:** Dimethyl Sulfoxide (DMSO) is a powerful solvent that can facilitate the absorption of other chemicals through the skin. Handle with care and avoid direct contact.
- **Waste Disposal:** All disposable materials that come into contact with **DM-01** or DMSO, including pipette tips, tubes, and gloves, must be disposed of in a designated hazardous waste container according to institutional guidelines.

Materials and Equipment

- **DM-01** powder (Molecular Weight: 450.5 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Calibrated analytical balance (readable to 0.01 mg)
- Weighing paper or boat
- Spatula
- Calibrated micropipettes (P1000)
- Sterile, low-retention pipette tips

- 1.5 mL sterile microcentrifuge tubes
- Vortex mixer
- Tube rack
- Permanent laboratory marker

Experimental Protocol: Preparation of 10 mM DM-01 Stock Solution

- Preparation:
 1. Ensure the analytical balance is calibrated and level.
 2. Label a 1.5 mL microcentrifuge tube with the compound name (**DM-01**), concentration (10 mM), solvent (DMSO), preparation date, and initials of the preparer.
 3. Place a clean weighing boat on the analytical balance and tare to zero.
- Weighing **DM-01**:
 1. Carefully weigh out 4.51 mg of **DM-01** powder onto the tared weighing boat.
 2. Record the exact weight in the laboratory notebook.
 3. Carefully transfer the weighed powder into the labeled 1.5 mL microcentrifuge tube. Gently tap the weighing boat to ensure all powder is transferred.
- Dissolution:
 1. Using a calibrated P1000 micropipette, add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the **DM-01** powder.
 2. Securely cap the tube.
 3. Vortex the tube at medium speed for 1-2 minutes to facilitate dissolution.

4. Visually inspect the solution to ensure that all of the **DM-01** powder has completely dissolved. The solution should be clear and free of any particulate matter. If solids remain, continue vortexing for another minute.
- Storage:
 1. Seal the cap of the microcentrifuge tube with paraffin film for long-term storage.
 2. Store the 10 mM **DM-01** stock solution at -20°C in a designated freezer box, protected from light.

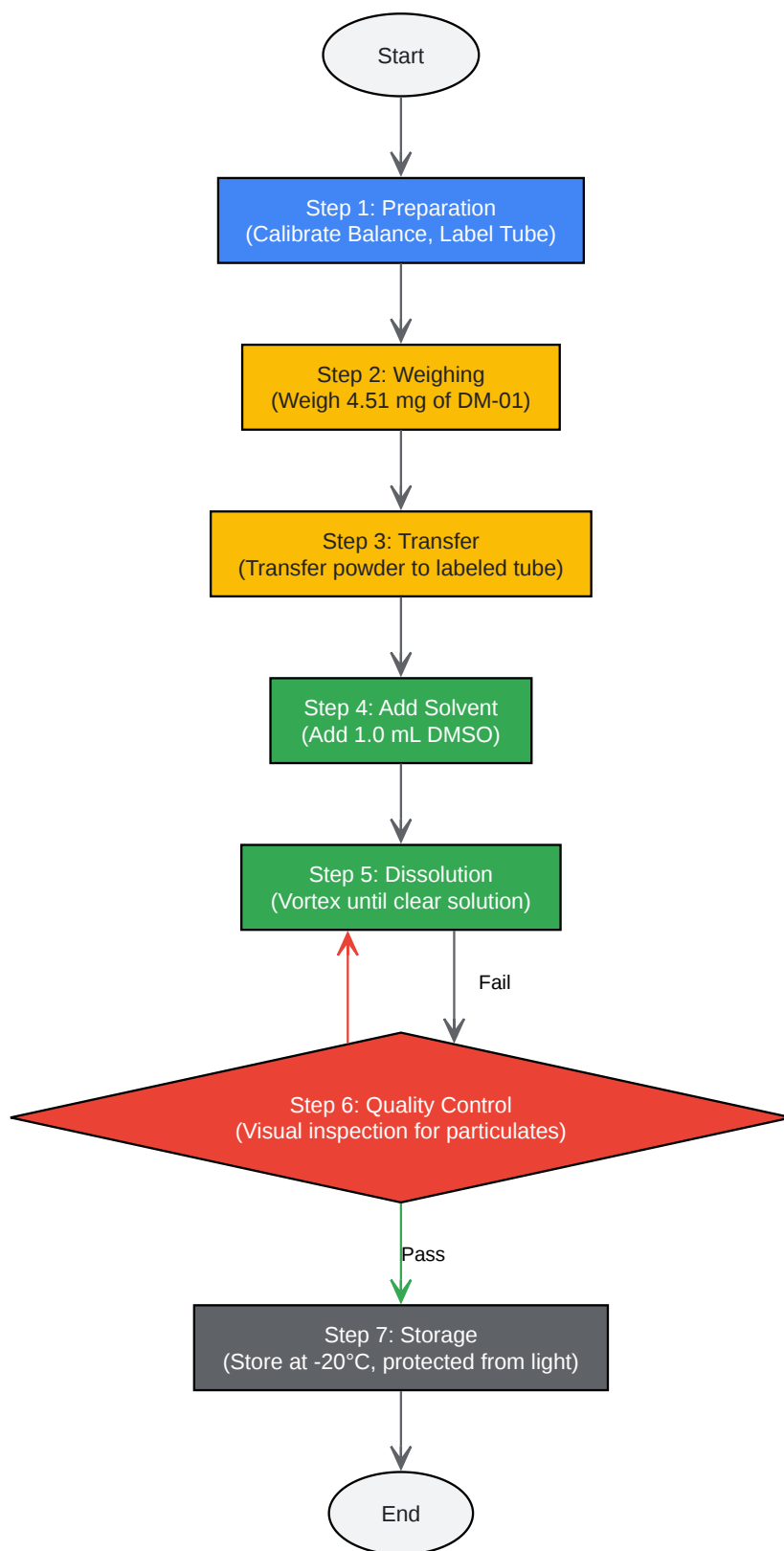
Data Presentation

The following table summarizes the quantitative data for the preparation of the **DM-01** stock solution.

Parameter	Value
Compound Name	DM-01
Molecular Weight	450.5 g/mol
Target Concentration	10 mM
Mass of DM-01	4.51 mg
Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)
Volume of Solvent	1.0 mL
Final Stock Solution Volume	~1.0 mL
Storage Temperature	-20°C
Shelf Life	6 months (when stored properly)

Visualization

The following diagram illustrates the workflow for the preparation of the **DM-01** stock solution.



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Caption: Workflow for **DM-01** Stock Solution Preparation.

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